

Boc-NH-Piperidine-C5-OH safety and handling

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Compound of Interest

Compound Name: *Boc-NH-Piperidine-C5-OH*

Cat. No.: *B15543215*

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An In-depth Technical Guide on the Safety and Handling of **Boc-NH-Piperidine-C5-OH**

Disclaimer: This document provides a summary of available safety and handling information for **Boc-NH-Piperidine-C5-OH** and related compounds. A specific Safety Data Sheet (SDS) for **Boc-NH-Piperidine-C5-OH** (CAS No. 1229442-84-5) was not publicly available at the time of this writing. The information on hazards, handling, and first aid is inferred from data on structurally related compounds, such as piperidine and 1-Boc-piperidine. Therefore, this guide should be used for informational purposes only. Always obtain and consult the substance-specific Safety Data Sheet from the supplier before handling this compound.

Introduction

Boc-NH-Piperidine-C5-OH is a bifunctional linker molecule commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][2][3] PROTACs are an emerging class of therapeutic agents that utilize the cell's own ubiquitin-proteasome system to degrade specific target proteins. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the available safety and handling information to ensure its safe use in a laboratory setting.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Boc-NH-Piperidine-C5-OH**.

Property	Value	Reference
CAS Number	1229442-84-5	[2]
Molecular Formula	C15H30N2O3	[2]
Molecular Weight	286.41 g/mol	[2]
Appearance	Not specified (likely a solid)	
Purity	>95% (typical)	
Solubility	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	

Hazard Identification

As a specific SDS for **Boc-NH-Piperidine-C5-OH** is not available, this section infers potential hazards from the parent heterocycle, piperidine, and the N-protected derivative, 1-Boc-piperidine. The presence of the Boc protecting group is expected to reduce the reactivity and toxicity of the amine compared to piperidine, but caution is still warranted.

Hazard Category	Piperidine (CAS 110-89-4)	1-Boc-piperidine (CAS 75844-69-8)	Inferred Potential Hazards for Boc-NH-Piperidine-C5-OH
Flammability	Highly flammable liquid and vapor.[4]	Combustible material. [5]	May be combustible. Keep away from heat and ignition sources.
Acute Toxicity (Oral)	Harmful if swallowed.	No data available.	May be harmful if swallowed.
Acute Toxicity (Dermal)	Toxic in contact with skin.	No data available.	May be harmful in contact with skin.
Acute Toxicity (Inhalation)	Toxic if inhaled.	May be harmful if inhaled.[6]	May be harmful if inhaled as dust or aerosol.
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	May cause skin irritation.[5]	May cause skin and eye irritation.
Serious Eye Damage/Irritation	Causes severe eye damage.	May cause eye irritation.[5]	May cause serious eye irritation.
Specific Target Organ Toxicity	Material is extremely destructive to tissue of the mucous membranes and upper respiratory tract.	No data available.	May cause respiratory tract irritation.

GHS Pictograms (Inferred based on related compounds):

- Harmful: (GHS07)
- Health Hazard: (GHS08) - Potentially, pending further data.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

Aspect	Recommendation
Ventilation	Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
Personal Protective Equipment (PPE)	- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[5] - Skin Protection: Wear protective gloves (e.g., nitrile), a lab coat, and closed-toe shoes.[5] - Respiratory Protection: If dusts or aerosols are generated, use a NIOSH-approved respirator.[6]
Hygiene Measures	Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the laboratory.
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[5][6] Recommended storage temperature may vary; consult the Certificate of Analysis.[1][3] Keep away from strong oxidizing agents and acids.[5]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5][6]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[6]

Accidental Release Measures

In the event of a spill, follow these procedures:

Measure	Protocol
Personal Precautions	Use personal protective equipment.[6] Ensure adequate ventilation. Avoid dust formation.[6]
Environmental Precautions	Do not let product enter drains.
Containment and Cleanup	Sweep up and shovel into a suitable, closed container for disposal.[6]

Experimental Protocol: Safe Handling Workflow

The following is a general protocol for the safe handling of **Boc-NH-Piperidine-C5-OH** in a research setting.

Objective: To safely handle and use **Boc-NH-Piperidine-C5-OH** for experimental purposes.

Materials:

- **Boc-NH-Piperidine-C5-OH**
- Appropriate solvents
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves
- Chemical fume hood
- Spatula, weighing paper, glassware
- Waste container

Procedure:

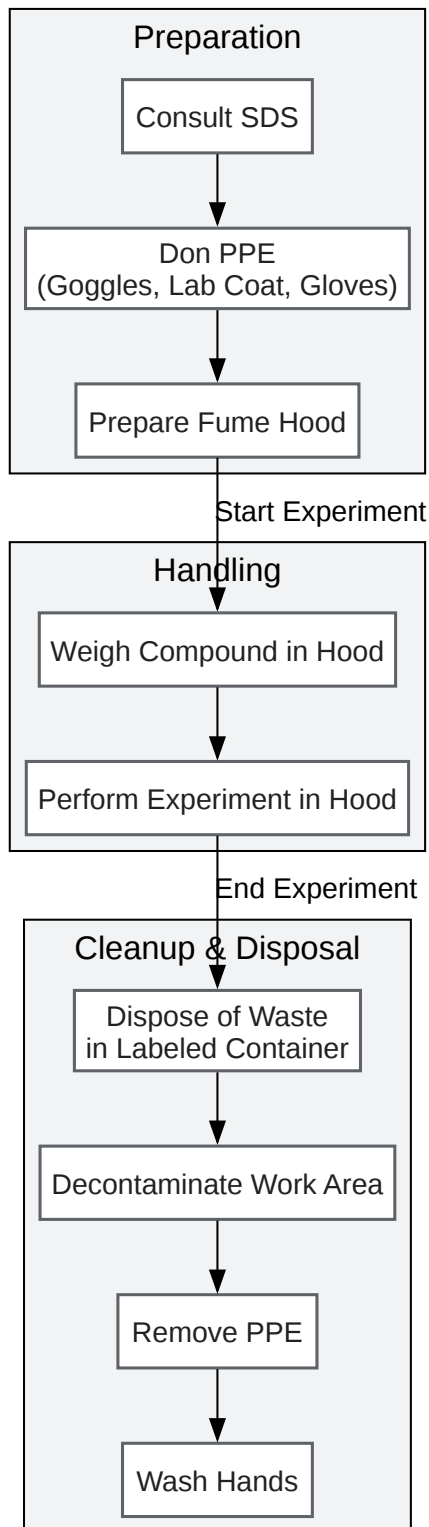
- Preparation:
 - Consult the Safety Data Sheet (SDS) provided by the supplier.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Put on all required PPE.
- Weighing and Dispensing:
 - Perform all weighing and dispensing operations within the chemical fume hood to minimize inhalation exposure.
 - Use a spatula to handle the solid compound. Avoid generating dust.
 - If transferring to a container with a solvent, add the solid to the solvent slowly to avoid splashing.

- Reaction Setup:
 - Conduct all reactions involving **Boc-NH-Piperidine-C5-OH** in a chemical fume hood.
 - Ensure all glassware is properly secured.
- Post-Reaction:
 - Quench the reaction mixture safely, if necessary.
 - Clean all glassware thoroughly after use.
- Waste Disposal:
 - Dispose of all waste (unreacted compound, contaminated materials) in a designated and properly labeled hazardous waste container according to institutional and local regulations.
- Decontamination:
 - Wipe down the work area in the fume hood.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.

Visualizations

The following diagram illustrates the logical workflow for the safe handling of a chemical compound like **Boc-NH-Piperidine-C5-OH**.

Safe Handling Workflow for Boc-NH-Piperidine-C5-OH

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